

Application Notes and Protocols for Lithium Diisopropylamide (CAS No. 4111-54-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DM-4111

Cat. No.: B15572450

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Disclaimer: The following protocols and data pertain to Lithium diisopropylamide (LDA), which corresponds to the CAS number 4111-54-0. It is crucial to verify that this is the correct compound of interest, as "**DM-4111**" is not a standard chemical identifier. Lithium diisopropylamide is a highly reactive, pyrophoric, and moisture-sensitive compound. All handling and experimental procedures must be conducted by trained personnel in a controlled laboratory environment with appropriate safety measures in place, including the use of personal protective equipment (PPE) and an inert atmosphere.

Chemical Properties and Solubility

Lithium diisopropylamide (LDA) is a strong, non-nucleophilic base commonly used in organic synthesis. It is a white pyrophoric powder that is often supplied as a solution in various solvents.^[1] Understanding its solubility and stability in different solvents is critical for its effective use and storage.

Table 1: Solubility and Properties of Lithium Diisopropylamide

Property	Value	Source
CAS Number	4111-54-0	[1] [2]
Molecular Formula	$[(CH_3)_2CH]_2NLi$	[2]
Molecular Weight	107.12 g/mol	[2]
Appearance	White pyrophoric powder; commercially available as a dark yellow to orange or dark red-brown solution.	
Solubility in Hydrocarbons (e.g., Hexane)	Soluble (~10% in hexane), but tends to precipitate as a polymer upon heating or prolonged storage.	
Solubility in Ethers (e.g., THF)	Much higher solubility than in hydrocarbons. However, it can decompose depending on the ether, concentration, and temperature.	
Water Solubility	Decomposes in water.	
Storage Temperature	2-8°C	

Experimental Protocols

Protocol for Dissolving Lithium Diisopropylamide (LDA) Powder

This protocol describes the procedure for preparing a solution of LDA from its solid form. All operations must be performed under a dry, inert atmosphere (e.g., in a glovebox or using Schlenk techniques).

Materials:

- Lithium diisopropylamide (LDA) powder

- Anhydrous solvent (e.g., tetrahydrofuran (THF), diethyl ether)
- Dry, argon-flushed Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Gas-tight syringe
- Septum

Procedure:

- Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas (argon or nitrogen).
- In a glovebox or under a positive pressure of inert gas, weigh the desired amount of LDA powder and add it to the Schlenk flask containing a magnetic stir bar.
- Seal the flask with a septum.
- Using a gas-tight syringe, slowly add the desired volume of anhydrous solvent to the flask while stirring. The addition should be done carefully to control any potential exotherm.
- Continue stirring under an inert atmosphere until the LDA is completely dissolved. The resulting solution should be a clear, pale yellow to orange-brown color.
- The prepared LDA solution is now ready for use. It is recommended to determine the exact molarity of the solution by titration before use in sensitive reactions.

Protocol for Storing Lithium Diisopropylamide (LDA)

Proper storage of LDA is critical to maintain its reactivity and ensure safety.

Storage of Solid LDA:

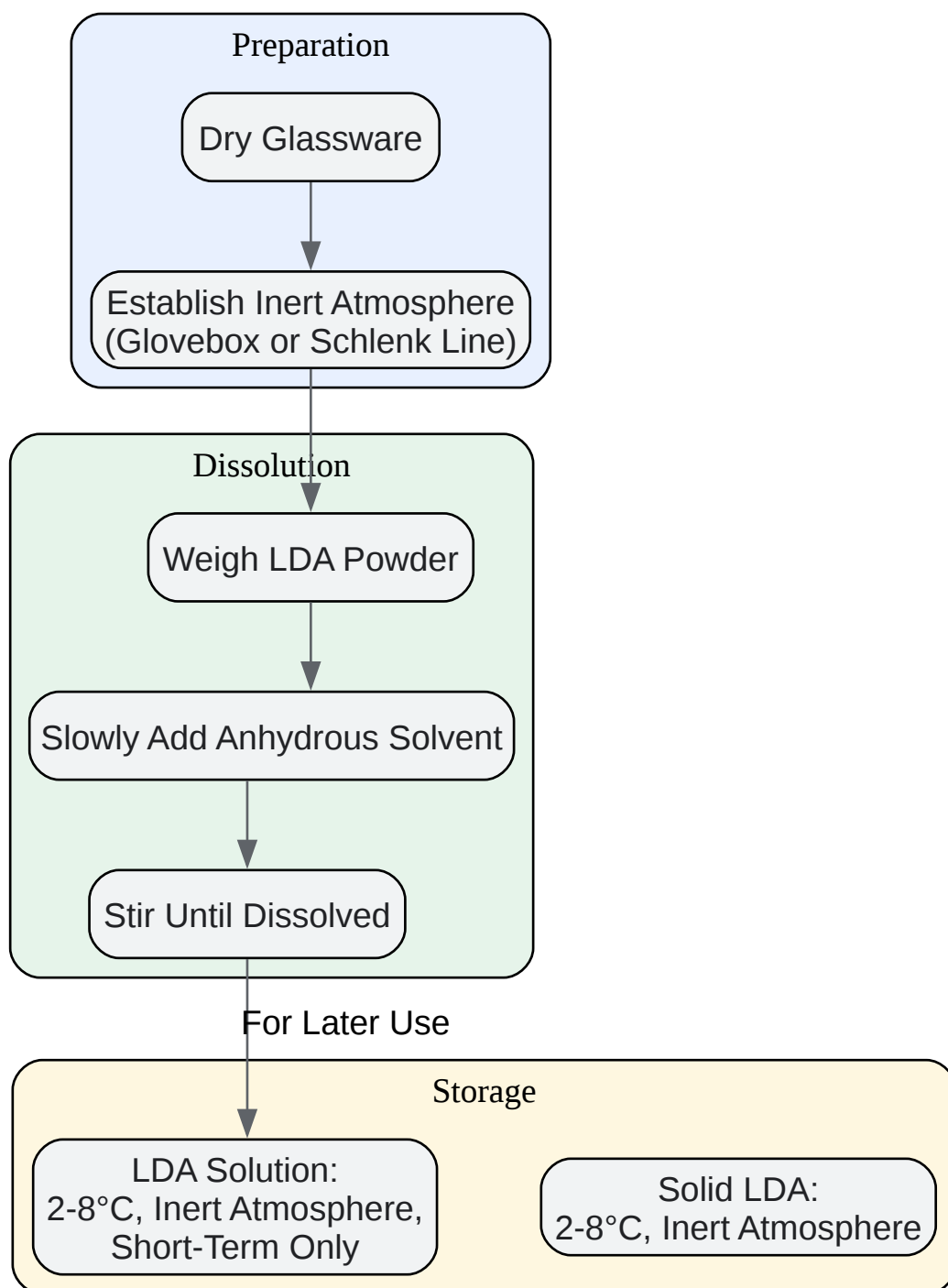
- Store solid LDA in its original, unopened container in a cool, dry, and well-ventilated area designated for pyrophoric reagents.
- The recommended storage temperature is 2-8°C.

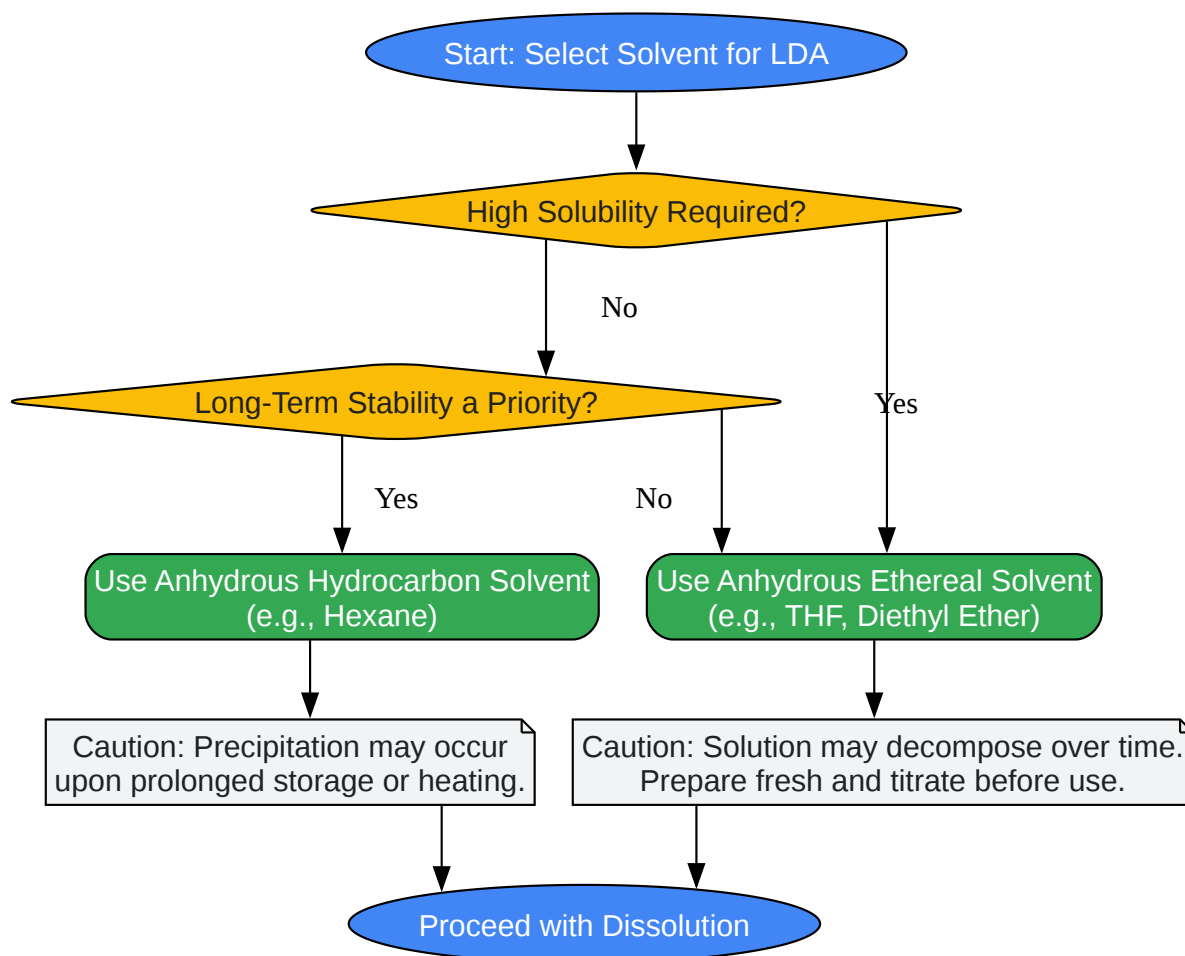
- Keep the container tightly sealed and under an inert atmosphere.

Storage of LDA Solutions:

- LDA solutions, especially in THF, can decompose over time. It is best to use freshly prepared solutions.
- For short-term storage, keep the solution in a tightly sealed Schlenk flask with a secure septum, under a positive pressure of inert gas, and at 2-8°C.
- Solutions in hydrocarbons may precipitate upon prolonged storage.
- Regularly check the molarity of stored LDA solutions by titration before use.

Visualizations





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References

- 1. Lithium diisopropylamide CAS#: 4111-54-0 [chemicalbook.com]

- 2. Lithium diisopropylamide 10wt. suspension hexanes 4111-54-0 [sigmaaldrich.com]
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